

# Safe Disposal of Aminocaproic Nitrilotriacetic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: *Aminocaproic Nitrilotriacetic Acid*

Cat. No.: *B561669*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Aminocaproic Nitrilotriacetic Acid** (AC-NTA), a metal-chelating agent used in various research and development applications.<sup>[1]</sup> Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## I. Immediate Safety Precautions and Handling

Before beginning any disposal-related activities, ensure you are in a well-ventilated area and are wearing appropriate personal protective equipment (PPE).<sup>[2]</sup>

Required Personal Protective Equipment (PPE):

- Eye Protection: Tightly fitting safety goggles with side-shields.<sup>[2]</sup>
- Hand Protection: Chemical-impermeable gloves that have been inspected prior to use.<sup>[2]</sup>
- Body Protection: Fire/flammable resistant and impervious clothing.<sup>[2]</sup>
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.<sup>[2]</sup>

Handling Precautions:

- Avoid contact with skin and eyes.[2]
- Prevent the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent ignition.[2]
- Handle in accordance with good industrial hygiene and safety practices.[2]

In the event of a spill, prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains, and avoid discharge into the environment.[2]

## II. Step-by-Step Disposal Procedure

The primary recommended method for the disposal of **Aminocaproic Nitrilotriacetic Acid** is through a licensed chemical destruction facility.

- Collection:
  - Collect waste **Aminocaproic Nitrilotriacetic Acid** in a suitable, closed, and properly labeled container.[2]
- Storage:
  - Store the sealed container in a dry, cool, and well-ventilated place.[2]
  - Keep it separate from incompatible materials and foodstuff containers.[2]
- Arrangement for Disposal:
  - Contact a licensed chemical waste disposal company to arrange for pickup and disposal.
  - The material can be disposed of through controlled incineration with flue gas scrubbing.[2]
- Container Decontamination:
  - Empty containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.[2]

- Alternatively, puncture the packaging to render it unusable for other purposes and then dispose of it in a sanitary landfill.[\[2\]](#)

Important Considerations:

- Do not discharge **Aminocaproic Nitrilotriacetic Acid** into sewer systems.[\[2\]](#)
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[2\]](#)
- All disposal activities must be in accordance with appropriate local, regional, and national laws and regulations.[\[2\]](#)

### III. Chemical and Physical Properties

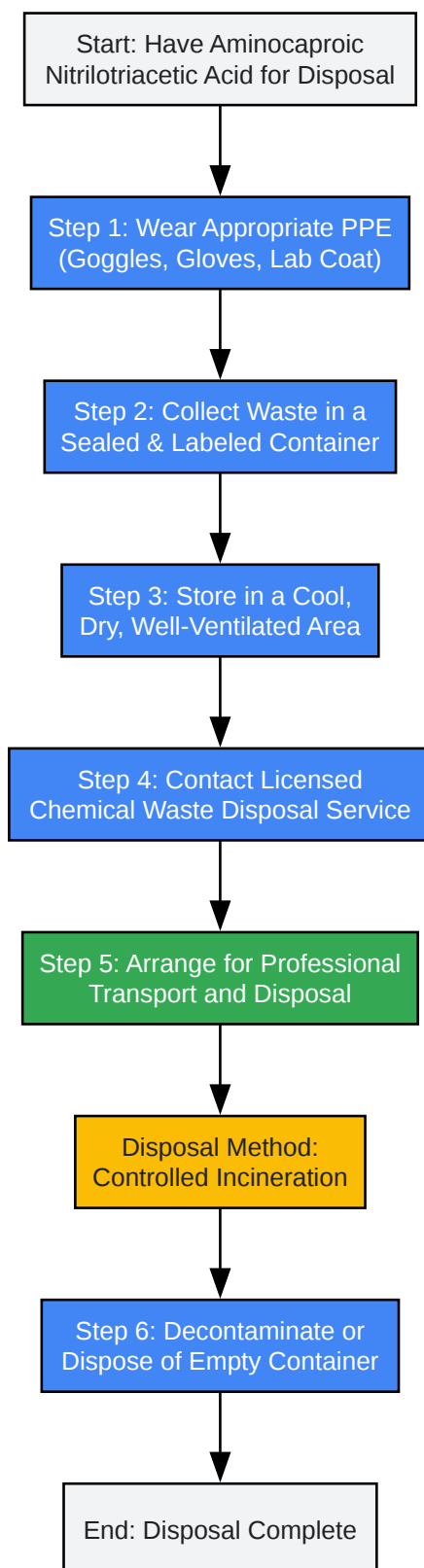
The following table summarizes key quantitative data for **Aminocaproic Nitrilotriacetic Acid**.

Property	Value
CAS Number	1043881-31-7
Molecular Formula	C <sub>16</sub> H <sub>29</sub> N <sub>3</sub> O <sub>7</sub>
Molecular Weight	375.42 g/mol
Purity	≥97%

Data sourced from Santa Cruz Biotechnology, Inc.[\[1\]](#)

### IV. Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **Aminocaproic Nitrilotriacetic Acid**.



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## References

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